

# Solubility of Bis-Tris Methane: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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This technical guide provides a comprehensive overview of the solubility of Bis-Tris methane [also known as bis(2-hydroxyethyl)amino-tris(hydroxymethyl)methane], a widely used zwitterionic buffer in biochemical and pharmaceutical research. This document details its solubility in various solvents, provides experimental protocols for solubility determination and buffer preparation, and includes visualizations to illustrate key processes.

## Introduction to Bis-Tris Methane

Bis-Tris methane is a biological buffer with a  $pK_a$  of 6.5 at 25°C, making it effective in a pH range of 5.8 to 7.2.<sup>[1][2]</sup> Its zwitterionic nature, possessing both positive and negative charges, contributes to its high water solubility and utility in various applications, including electrophoresis, chromatography, and cell culture.<sup>[2]</sup> Understanding the solubility of Bis-Tris methane in different solvents is critical for its effective use in experimental design and formulation development.

## Quantitative Solubility Data

The solubility of Bis-Tris methane varies significantly depending on the solvent. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Chemical Formula	Molar Mass (g/mol )	Solubility	Temperature (°C)
Water	H <sub>2</sub> O	18.02	209.2 g/L[1]	20
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	78.13	200 mg/mL (for Bis-Tris HCl)	Not Specified
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	Soluble	Not Specified
Methanol	CH <sub>3</sub> OH	32.04	Soluble	Not Specified

Note: Quantitative data for the solubility of Bis-Tris methane in ethanol and methanol is not readily available in published literature. General sources indicate that it is soluble in alcohols.

## Experimental Protocols

### Protocol for Determining the Solubility of Bis-Tris Methane

This protocol outlines a general method for determining the solubility of Bis-Tris methane in a given solvent.

Materials:

- Bis-Tris methane powder
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bars
- Temperature-controlled water bath or incubator
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

#### Methodology:

- Preparation of Saturated Solution:
  - Add an excess amount of Bis-Tris methane powder to a known volume of the solvent in a sealed container.
  - Place the container in a temperature-controlled environment (e.g., 25°C) and stir vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After stirring, allow the solution to stand undisturbed at the set temperature for a sufficient time to allow undissolved solids to settle.
- Sample Collection and Filtration:
  - Carefully withdraw a known volume of the supernatant using a calibrated pipette, ensuring no solid particles are disturbed.
  - Immediately filter the collected supernatant through a syringe filter (e.g., 0.22 µm) to remove any remaining undissolved solids.
- Quantification:
  - Dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the chosen analytical method.
  - Analyze the concentration of Bis-Tris methane in the diluted solution using a validated analytical technique.
  - Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of Bis-Tris methane in the solvent at the specified temperature.

## Protocol for Preparation of a 1 M Bis-Tris Buffer Solution (pH 6.5)

**Materials:**

- Bis-Tris methane (MW: 209.24 g/mol )
- Deionized water
- Concentrated Hydrochloric Acid (HCl)
- pH meter
- Magnetic stirrer and stir bar
- Beaker and graduated cylinder
- Volumetric flask (1 L)

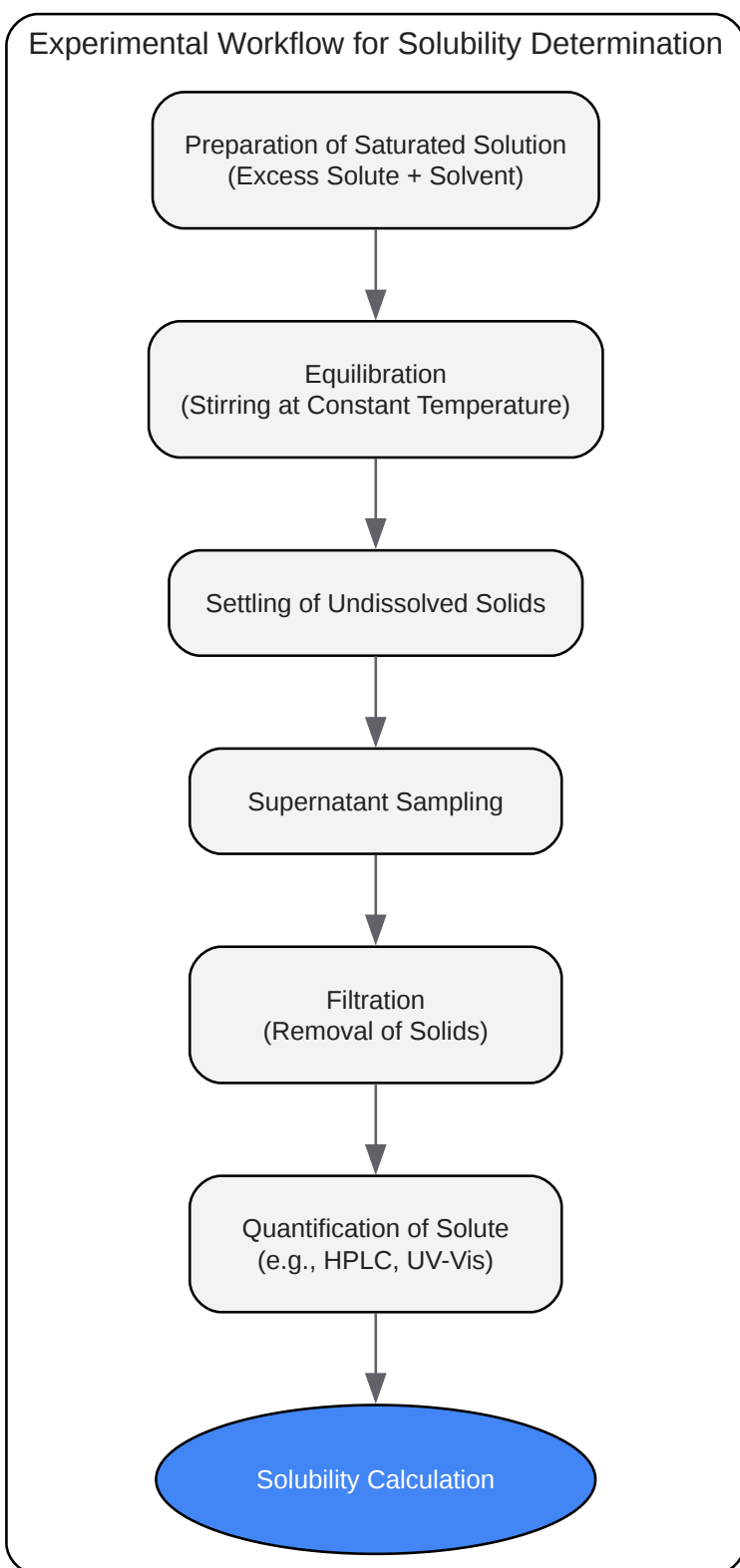
**Methodology:**

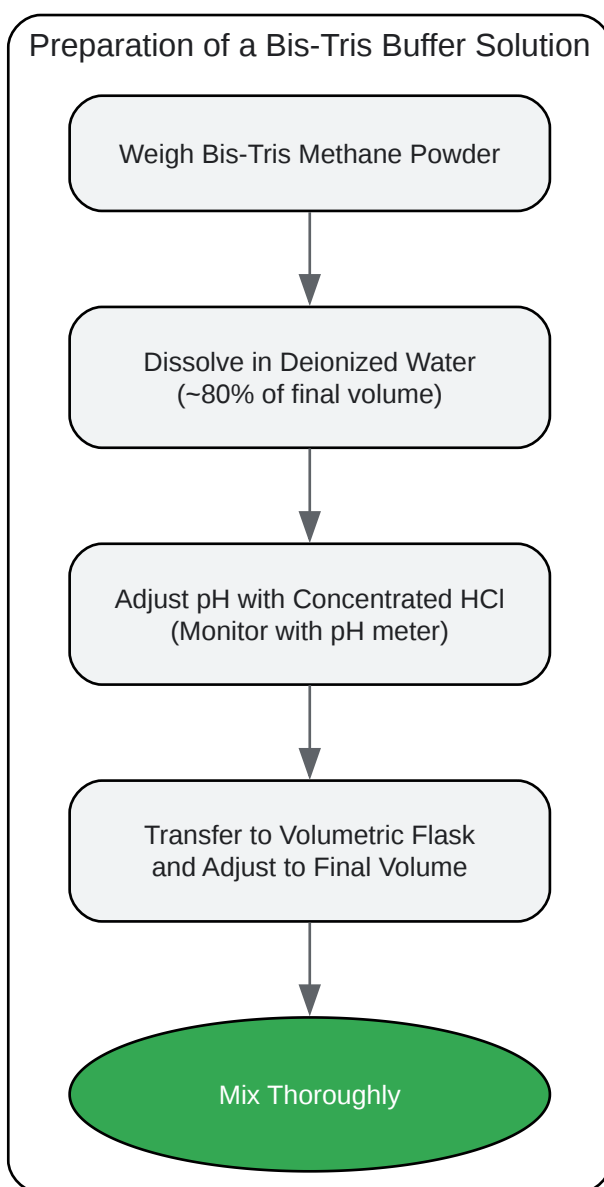
- Dissolving the Buffer:
  - Weigh out 209.24 g of Bis-Tris methane powder.
  - Add the powder to a beaker containing approximately 800 mL of deionized water.
  - Stir the solution until the Bis-Tris methane is completely dissolved.
- pH Adjustment:
  - Calibrate the pH meter according to the manufacturer's instructions.
  - Place the calibrated pH electrode into the Bis-Tris solution.
  - Slowly add concentrated HCl dropwise while continuously monitoring the pH. Continue adding acid until the pH of the solution reaches 6.5.
- Final Volume Adjustment:
  - Once the desired pH is achieved, transfer the solution to a 1 L volumetric flask.

- Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer is transferred.
- Add deionized water to the volumetric flask until the meniscus reaches the 1 L mark.
- Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.

## Visualizations

The following diagrams illustrate key workflows related to the use of Bis-Tris methane.





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## References

- 1. Bis-tris methane - Wikipedia [en.wikipedia.org]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)